

A Comprehensive Technical Guide to Methyl 1-amino-1-cyclopentanecarboxylate Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl 1-amino-1-cyclopentanecarboxylate*

Cat. No.: *B021434*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, synthesis, and safety information for **Methyl 1-amino-1-cyclopentanecarboxylate** hydrochloride, a key building block in medicinal chemistry. All quantitative data is presented in clear, structured tables, and the experimental protocol for its synthesis is detailed.

Core Chemical Properties

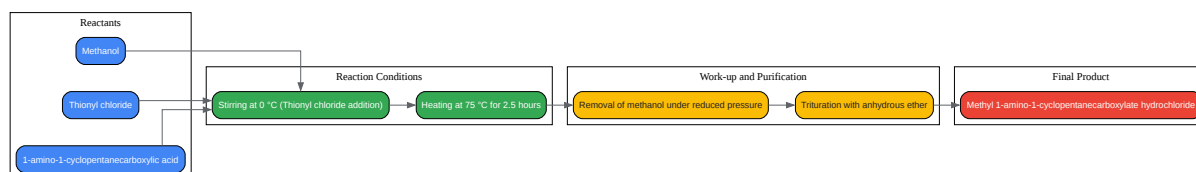
Methyl 1-amino-1-cyclopentanecarboxylate hydrochloride is a white to off-white crystalline solid. Its core chemical and physical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C7H14ClNO2	
Molecular Weight	179.64 g/mol	
Melting Point	205-208 °C (decomposes)	
Density	1.081 g/cm ³	
Flash Point	58.7 °C	
Refractive Index	1.478	
Infrared (IR) Spectrum (KBr)	1740 cm ⁻¹ (C=O stretch)	[1]
Proton NMR (¹ H NMR) Spectrum (D ₂ O)	δ 3.95 (s, 3H), 2.83 - 1.66 (m, 8H) ppm	[1]
Polar Surface Area (PSA)	52.3 Å ²	

Synthesis Protocol

The synthesis of **Methyl 1-amino-1-cyclopentanecarboxylate** hydrochloride is typically achieved through the esterification of 1-amino-1-cyclopentanecarboxylic acid using thionyl chloride in methanol.

Experimental Workflow for Synthesis



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **Methyl 1-amino-1-cyclopentanecarboxylate** hydrochloride.

Detailed Methodology

- Preparation of Methanolic Thionyl Chloride: In a flask equipped with a stirrer, add 30 ml of absolute methanol and cool to 0 °C. Over a period of 30 minutes, add 7.9 ml of freshly distilled thionyl chloride dropwise while maintaining the temperature at 0 °C and stirring.[1]
- Reaction with Amino Acid: Once the addition of thionyl chloride is complete, add 12.9 g (0.1 mol) of 1-amino-1-cyclopentanecarboxylic acid in portions over 15 minutes.[1]
- Heating: Heat the resulting suspension with stirring, and maintain the temperature at 75 °C for 2.5 hours after the reaction mixture becomes a clear solution.[1]
- Isolation: Remove the methanol under reduced pressure to obtain an off-white crystalline mass.[1]
- Purification: Triturate the crystalline mass with anhydrous ether to yield the final product, **Methyl 1-amino-1-cyclopentanecarboxylate** hydrochloride. The reported yield is approximately 90%.[1]

Applications in Drug Discovery

Methyl 1-amino-1-cyclopentanecarboxylate can be incorporated into the structure of specific Cathepsin B inhibitors, potentially enhancing their specificity.[2] Cathepsin B is a lysosomal cysteine protease that is often overexpressed in various cancers and is implicated in tumor invasion and metastasis. The development of specific inhibitors for this enzyme is an active area of research in oncology.

As no specific signaling pathways involving **Methyl 1-amino-1-cyclopentanecarboxylate** are detailed in the available literature, a signaling pathway diagram is not included. The compound serves as a structural motif in the design of enzyme inhibitors.

Safety and Handling

Methyl 1-amino-1-cyclopentanecarboxylate hydrochloride is associated with several hazards. Adherence to safety protocols is crucial when handling this compound.

Hazard Identification

- Skin Irritation: Causes skin irritation (H315).
- Eye Irritation: Causes serious eye irritation (H319).
- Respiratory Irritation: May cause respiratory irritation (H335).

Precautionary Measures

- Handling: Handle in a well-ventilated place. Wear suitable protective clothing, gloves, and eye/face protection. Avoid the formation of dust and aerosols. Use non-sparking tools and prevent fire caused by electrostatic discharge.[3]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from foodstuff containers and incompatible materials.[3]
- First Aid:
 - If Swallowed: Get medical help. Rinse mouth.

- If on Skin: Wash with plenty of water. If skin irritation occurs, get medical help. Take off contaminated clothing and wash it before reuse.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Get medical help if you feel unwell.
- Disposal: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. prepchem.com [prepchem.com]
- 2. Methyl 1-amino-1-cyclopentanecarboxylate | 78388-61-1 [chemicalbook.com]
- 3. echemi.com [echemi.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Methyl 1-amino-1-cyclopentanecarboxylate Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b021434#methyl-1-amino-1-cyclopentanecarboxylate-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com